

A Comprehensive Technical Guide to the Physical Properties of beta-Nitronaphthalene

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Compound of Interest

Compound Name: 2-Nitronaphthalene

Cat. No.: B181648

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For Researchers, Scientists, and Drug Development Professionals

Introduction

beta-Nitronaphthalene, also known as **2-nitronaphthalene**, is an aromatic organic compound with the chemical formula $C_{10}H_7NO_2$. It is a nitro derivative of naphthalene and exists as a yellow crystalline solid at room temperature.[1][2][3] This technical guide provides an in-depth overview of the core physical properties of beta-nitronaphthalene, presenting quantitative data in a structured format, outlining general experimental protocols for their determination, and visualizing a relevant experimental workflow. This information is critical for professionals in research, chemical synthesis, and drug development who may handle or utilize this compound.

Core Physical and Chemical Properties

The physical characteristics of beta-nitronaphthalene are well-documented across various chemical literature and databases. These properties are essential for its proper handling, storage, and application in experimental and industrial settings.

Property	Value
Molecular Formula	C ₁₀ H ₇ NO ₂
Molecular Weight	173.17 g/mol [1] [2] [4]
Appearance	Colorless to yellow crystalline solid [1] [2] [3] [5]
Melting Point	76-79 °C (174 °F) [1] [2] [4] [5] [6]
Boiling Point	315 °C (599 °F) at 760 mmHg [1] [2] [7]
Density	1.279 - 1.31 g/cm ³ [5] [7]
Vapor Density	5.89 (Air = 1) [1] [2]
Vapor Pressure	0.000258 mmHg at 25 °C [1]
Flash Point	160 °C (320 °F) [8]
LogP (Octanol/Water)	2.78 - 3.24 [1] [4]
Ionization Potential	8.67 eV [1]

Solubility Profile

The solubility of a compound is a critical parameter in drug development and chemical synthesis, influencing its bioavailability and reaction kinetics.

Solvent	Solubility
Water	Insoluble [1] [2]
Ethyl Alcohol	Very soluble [1] [7]
Diethyl Ether	Very soluble [1] [7]
Chloroform	Slightly soluble [7] [9]
Acetonitrile	Slightly soluble [7] [9]

Spectroscopic Data

Spectroscopic data is fundamental for the structural elucidation and identification of beta-nitronaphthalene.

Technique	Data Highlights
Infrared (IR)	Spectra available, typically showing characteristic peaks for the nitro group (NO_2) and the aromatic naphthalene ring system. [1] [10] [11]
Nuclear Magnetic Resonance (NMR)	^1H and ^{13}C NMR data are available and consistent with the structure of 2-nitronaphthalene. [1] [12] [13]
Mass Spectrometry (MS)	Electron ionization (EI) mass spectra show a molecular ion peak corresponding to the molecular weight of 173.17 g/mol . [1] [14]
UV-Vis	As an aromatic nitro compound, it is expected to absorb in the UV-Visible region, though specific lambda-max values were not detailed in the initial search. The absorption characteristics are crucial for photolysis studies. [15]

Experimental Protocols

While specific, detailed experimental protocols for the determination of every physical property of beta-nitronaphthalene are not commonly published in standard literature, the following are generalized methodologies widely used for aromatic compounds.

Melting Point Determination

The melting point of beta-nitronaphthalene can be determined using a capillary melting point apparatus. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point. This value is a crucial indicator of purity.

Boiling Point Determination

Due to its high boiling point, the boiling point of beta-nitronaphthalene is typically determined under vacuum and extrapolated to atmospheric pressure. A small amount of the sample is placed in a distillation apparatus, and the temperature at which the vapor pressure of the liquid equals the applied pressure is recorded.

Density Measurement

The density of solid beta-nitronaphthalene can be determined using a pycnometer. The volume of a known mass of the solid is accurately measured by displacement of a liquid in which it is insoluble.

Solubility Determination

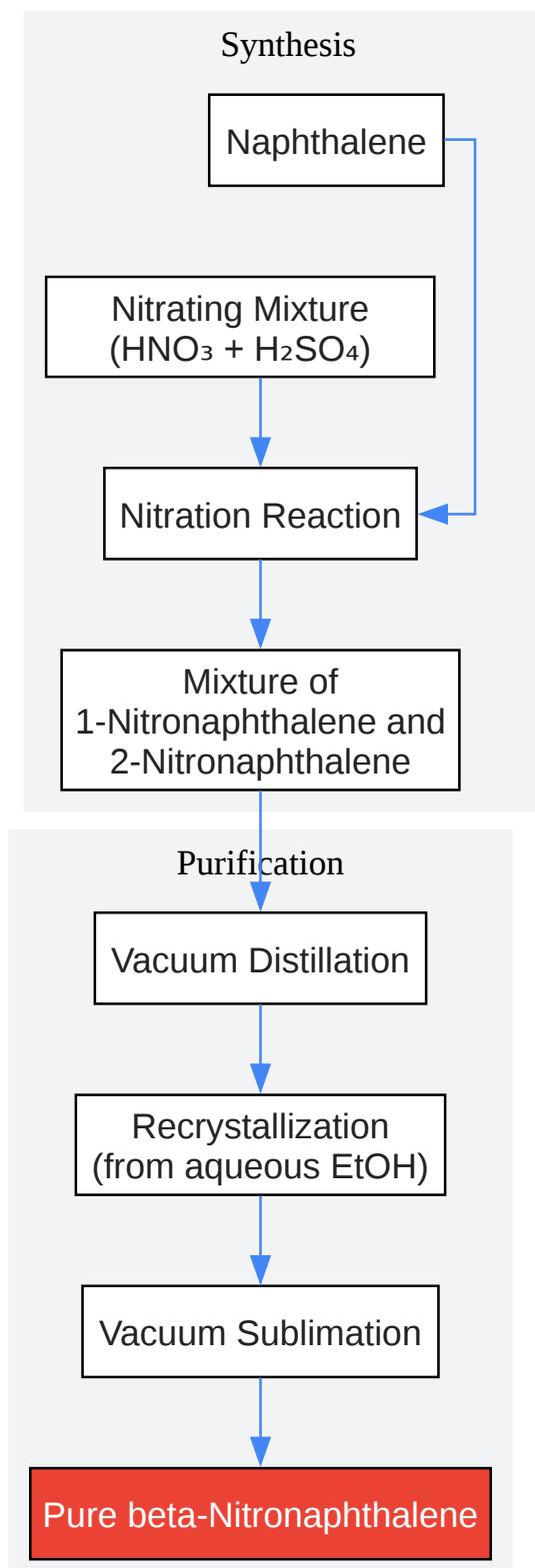
To determine solubility, a saturated solution of beta-nitronaphthalene is prepared in the solvent of interest at a specific temperature. The concentration of the dissolved solid is then measured, often by gravimetric analysis after solvent evaporation or by a spectroscopic method.

Spectroscopic Analysis

- **IR Spectroscopy:** An infrared spectrum can be obtained using an FTIR spectrometer. A small amount of the solid sample is typically mixed with KBr and pressed into a pellet, or analyzed as a mull.
- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on an NMR spectrometer. A sample is dissolved in a deuterated solvent (e.g., CDCl_3), and the spectrum is acquired.
- **Mass Spectrometry:** A mass spectrum is obtained by introducing a small amount of the sample into a mass spectrometer, where it is ionized, and the mass-to-charge ratio of the resulting ions is measured.

Synthesis and Purification Workflow

beta-Nitronaphthalene is typically synthesized via the nitration of naphthalene. However, this reaction yields a mixture of 1-nitronaphthalene and **2-nitronaphthalene**, with the former being the major product.^[6] More efficient synthesis can be achieved through the diazotization of 2-aminonaphthalene.^[5] The purification of beta-nitronaphthalene often involves distillation and recrystallization.^[9]

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